

# ATTO 390: Application Notes and Protocols for Immunofluorescence Staining

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## Compound of Interest

Compound Name: ATTO 390  
Cat. No.: B12058962

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This document provides detailed application notes and protocols for the use of **ATTO 390**, a fluorescent dye, in immunofluorescence (IF) staining applications.

## Application Notes

**ATTO 390** is a fluorescent label belonging to the coumarin dye family.<sup>[1][2][3][4][5]</sup> It is characterized by a high fluorescence quantum yield and good photostability, making it a robust choice for various fluorescence microscopy applications.<sup>[3][4][5][6][7]</sup> Its large Stokes shift (approximately 89 nm) minimizes self-quenching and improves the signal-to-noise ratio.<sup>[1][3]</sup> **ATTO 390** is moderately hydrophilic and can be efficiently excited by the 365 nm or 405 nm laser lines.<sup>[1][4][5][8]</sup> These properties make it particularly well-suited for single-molecule detection and high-resolution microscopy techniques.<sup>[6][7]</sup>

## Key Features:

- High Fluorescence Yield: Ensures bright and easily detectable signals.<sup>[1]</sup>

- **Large Stokes Shift:** The significant separation between excitation and emission maxima reduces spectral overlap.[\[1\]](#)[\[3\]](#)
- **Good Photostability:** Allows for longer exposure times and repeated imaging with less signal degradation.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Versatility:** Can be conjugated to various molecules, including antibodies, for targeted labeling.

## Quantitative Data

The optical properties of **ATTO 390** are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Maximum Excitation ( $\lambda_{ex}$ )	390 nm	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[8]</a>
Maximum Emission ( $\lambda_{em}$ )	479 nm	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[8]</a>
Extinction Coefficient ( $\epsilon_{max}$ )	$2.4 \times 10^4 \text{ M}^{-1} \text{ cm}^{-1}$	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Fluorescence Quantum Yield ( $\Phi_f$ )	0.90	<a href="#">[1]</a> <a href="#">[2]</a>
Fluorescence Lifetime ( $\tau_{fl}$ )	5.0 ns	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[8]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Molecular Weight	~343.42 g/mol	<a href="#">[1]</a>

## Experimental Protocols

This section provides a detailed protocol for direct and indirect immunofluorescence staining using antibodies conjugated to **ATTO 390**.

### I. Antibody Conjugation with **ATTO 390**

For researchers who wish to conjugate their own primary antibodies with **ATTO 390**, commercially available conjugation kits are a straightforward option. Alternatively, NHS esters of **ATTO 390** can be used for labeling the amine groups of antibodies.

Protocol using **ATTO 390** NHS Ester:

- **Antibody Preparation:** Dissolve the antibody in bicarbonate buffer (0.1 M, pH 8.3) to a concentration of 2 mg/mL. Ensure the buffer is free of amine-containing substances like Tris or glycine.
- **Dye Preparation:** Immediately before use, prepare a stock solution of **ATTO 390** NHS ester in anhydrous DMF or DMSO at a concentration of 5 mg/mL.
- **Conjugation Reaction:** Add the reactive dye solution to the antibody solution. The molar ratio of dye to antibody will need to be optimized, but a starting point of a 10-fold molar excess of dye is recommended.
- **Incubation:** Incubate the reaction mixture for 1-2 hours at room temperature with gentle shaking.
- **Purification:** Separate the conjugated antibody from the free dye using gel filtration (e.g., a Sephadex G-25 column) or dialysis.
- **Storage:** Store the purified **ATTO 390**-conjugated antibody at 4°C for short-term use or at -20°C in aliquots with a cryoprotectant (e.g., 50% glycerol) for long-term storage. Protect from light.

## II. Immunofluorescence Staining Protocol

This protocol provides a general workflow for staining cells cultured on coverslips. Buffer volumes and incubation times may require optimization based on the specific cell type, antigen, and antibody used.

Materials:

- Phosphate-Buffered Saline (PBS)
- Fixation Solution: 4% Paraformaldehyde (PFA) in PBS
- Permeabilization Buffer: 0.1-0.5% Triton X-100 in PBS

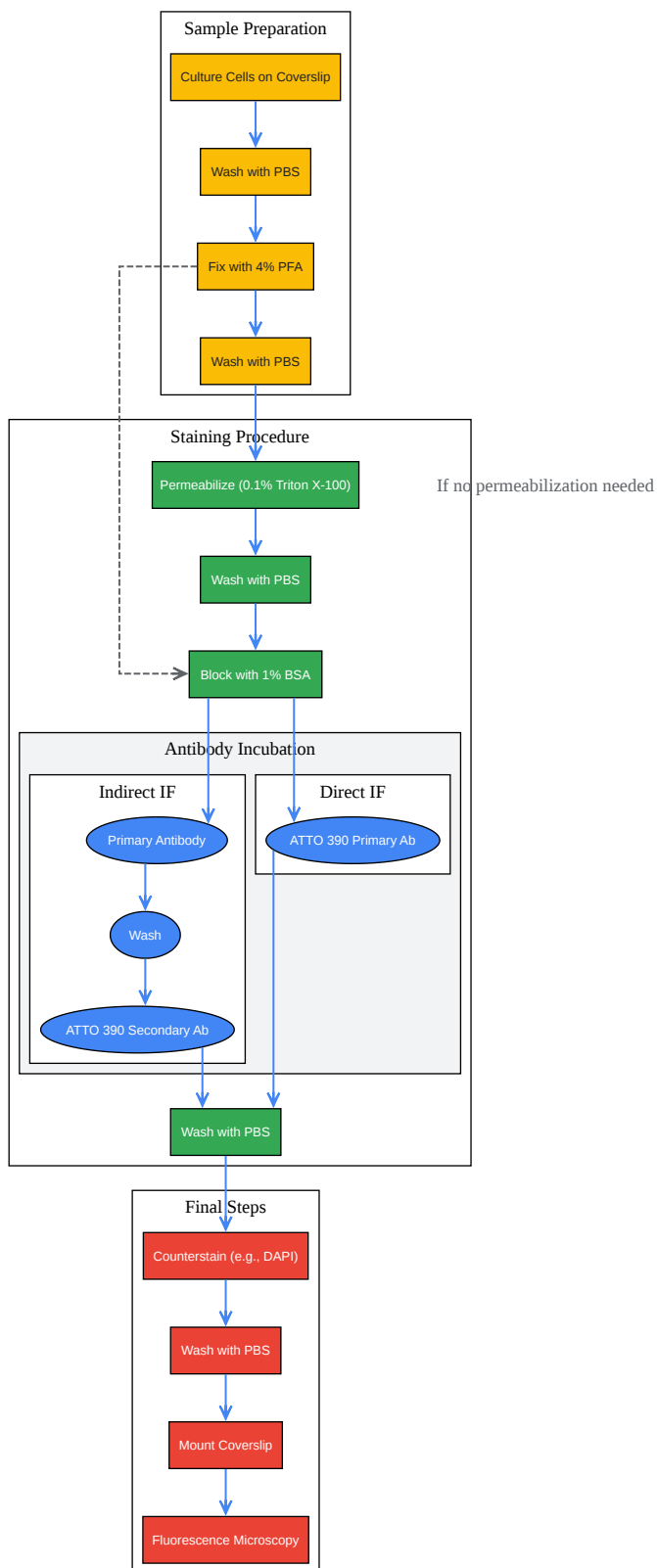
- Blocking Buffer: 1-5% Bovine Serum Albumin (BSA) or normal serum from the host species of the secondary antibody in PBS
- Primary Antibody (if using indirect IF)
- **ATTO 390**-conjugated Primary Antibody (for direct IF) or **ATTO 390**-conjugated Secondary Antibody (for indirect IF)
- Nuclear Counterstain (e.g., DAPI)
- Antifade Mounting Medium
- Coverslips with cultured cells

#### Procedure:

- Cell Culture and Fixation: a. Culture cells on sterile glass coverslips to the desired confluency. b. Aspirate the culture medium and wash the cells twice with PBS. c. Fix the cells by incubating with 4% PFA in PBS for 15 minutes at room temperature. d. Wash the cells three times with PBS for 5 minutes each.
- Permeabilization (for intracellular antigens): a. Incubate the fixed cells with Permeabilization Buffer for 10 minutes at room temperature. b. Wash the cells three times with PBS for 5 minutes each.
- Blocking: a. Incubate the cells with Blocking Buffer for 1 hour at room temperature to reduce non-specific antibody binding.
- Antibody Incubation:
  - Indirect Immunofluorescence: i. Dilute the primary antibody to its optimal concentration in Blocking Buffer. ii. Incubate the cells with the diluted primary antibody for 1-2 hours at room temperature or overnight at 4°C. iii. Wash the cells three times with PBS for 5 minutes each. iv. Dilute the **ATTO 390**-conjugated secondary antibody to its optimal concentration in Blocking Buffer. v. Incubate the cells with the diluted secondary antibody for 1 hour at room temperature, protected from light. vi. Wash the cells three times with PBS for 5 minutes each, protected from light.

- Direct Immunofluorescence: i. Dilute the **ATTO 390**-conjugated primary antibody to its optimal concentration in Blocking Buffer. ii. Incubate the cells with the diluted antibody for 1-2 hours at room temperature, protected from light. iii. Wash the cells three times with PBS for 5 minutes each, protected from light.
- Counterstaining (Optional): a. Incubate the cells with a nuclear counterstain like DAPI according to the manufacturer's instructions. b. Wash the cells twice with PBS.
- Mounting: a. Mount the coverslips onto glass slides using an antifade mounting medium. b. Seal the edges of the coverslip with nail polish to prevent drying.
- Imaging: a. Image the stained cells using a fluorescence microscope equipped with appropriate filters for **ATTO 390** (Excitation: ~390 nm, Emission: ~479 nm).

## Diagrams



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Caption: Workflow for immunofluorescence (IF) staining using **ATTO 390** conjugates.

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